

An In-depth Technical Guide on the Physicochemical Properties of Dodecanediol Isomers

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Compound of Interest

Compound Name: 1,5-Dodecanediol

Cat. No.: B15363581

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A comprehensive review of the available data on 1,2-Dodecanediol and 1,12-Dodecanediol, presented as a comparative guide in the absence of published data for **1,5-Dodecanediol**.

For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive literature and database searches did not yield specific physicochemical data for **1,5-Dodecanediol**. This suggests that this particular isomer is not widely synthesized or characterized. The following guide provides a detailed overview of the physicochemical properties of two common isomers, 1,2-Dodecanediol and 1,12-Dodecanediol, to serve as a valuable reference for understanding the characteristics of C12 diols.

Introduction

Dodecanediols are organic compounds with a twelve-carbon backbone and two hydroxyl (-OH) groups. The position of these hydroxyl groups along the carbon chain defines the isomer and significantly influences the molecule's physical and chemical properties. These diols are of interest in various industrial and research applications, including as surfactants, in polymer synthesis, and as formulation excipients. This guide focuses on the available data for 1,2-Dodecanediol and 1,12-Dodecanediol.

Physicochemical Properties

The following tables summarize the key physicochemical properties of 1,2-Dodecanediol and 1,12-Dodecanediol.

Table 1: General and Physical Properties

Property	1,2-Dodecanediol	1,12-Dodecanediol
CAS Number	1119-87-5[1][2][3]	5675-51-4[4][5][6]
Molecular Formula	C ₁₂ H ₂₆ O ₂ [1][2]	C ₁₂ H ₂₆ O ₂ [4][6][7]
Molecular Weight	202.33 g/mol [1]	202.33 g/mol [4][5][6]
Appearance	-	White crystalline solid/powder[4][6]
Melting Point	56-60 °C[1]	79-84 °C[4][7]
Boiling Point	-	188-190 °C at 12 mmHg[4]
Density	-	1.032 g/cm ³ [4]
Flash Point	-	176 °C (closed cup)[5]
Autoignition Temp.	-	300 °C[8]

Table 2: Solubility and Partition Coefficient

Property	1,2-Dodecanediol	1,12-Dodecanediol
Water Solubility	-	Insoluble[9]
Solubility in other solvents	-	Soluble in alcohol and warm ether; Insoluble in petroleum ether[9]
logP (Octanol/Water Partition Coefficient)	-	3.1 (at 20°C)[9]

Experimental Protocols

Detailed experimental procedures for determining the physicochemical properties of diols are outlined below. These are general methods that can be applied to the characterization of long-chain diols like dodecanediols.

Determination of Melting Point

The melting point of a solid diol can be determined using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry diol sample is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) of the material into the sealed end.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting range.

Determination of Boiling Point (at reduced pressure)

For high-boiling point compounds like dodecanediols, distillation under reduced pressure is necessary to prevent decomposition.

Apparatus:

- Short-path distillation apparatus
- Round-bottom flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Vacuum pump
- Manometer
- Heating mantle with a stirrer

Procedure:

- Assembly: The distillation apparatus is assembled, ensuring all joints are properly sealed.
- Sample and Boiling Chips: The diol sample and a few boiling chips are placed in the round-bottom flask.
- Vacuum Application: The system is evacuated to the desired pressure, which is monitored with a manometer.
- Heating: The sample is heated gently with continuous stirring.
- Distillation: The temperature is gradually increased until the liquid begins to boil and the condensate is observed on the thermometer bulb.

- **Boiling Point Reading:** The temperature at which the liquid is distilling at a steady rate is recorded as the boiling point at that specific pressure.

Determination of Solubility

The solubility of a diol in various solvents can be determined by the equilibrium saturation method.

Apparatus:

- Vials with screw caps
- Analytical balance
- Shaker or magnetic stirrer
- Constant temperature bath
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., GC-MS, HPLC)

Procedure:

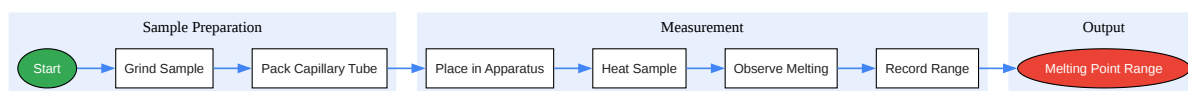
- **Sample Preparation:** An excess amount of the diol is added to a known volume of the solvent in a sealed vial.
- **Equilibration:** The vials are placed in a constant temperature bath and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand for any undissolved solid to settle. If necessary, centrifugation can be used to achieve clear separation.
- **Quantification:** A known volume of the clear supernatant is carefully removed and diluted. The concentration of the dissolved diol is then determined using a suitable and calibrated analytical method.

- Calculation: The solubility is expressed as mass per unit volume (e.g., g/L) or moles per unit volume (mol/L).

Visualizations

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for the determination of the melting point of a solid diol.



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Caption: Workflow for Melting Point Determination.

Note on Signaling Pathways: The request for signaling pathway diagrams is not applicable to a document focused on the fundamental physicochemical properties of a small molecule like dodecanediol. Such diagrams are relevant for illustrating the biological or pharmacological mechanisms of action of a substance, for which there is no available information for dodecanediols.

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